

A Technical Guide to the Purity and Isotopic Enrichment of Thiophanate-ethyl-d10

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Compound of Interest

Compound Name: Thiophanat-ethyl-d10

Cat. No.: B12395971

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This guide provides an in-depth overview of the analytical methods used to determine the chemical purity and isotopic enrichment of Thiophanate-ethyl-d10, a deuterated internal standard crucial for accurate quantification in residue analysis and metabolic studies.

Data Presentation: Quantitative Specifications

The quality of an isotopically labeled standard is defined by its chemical purity and the extent of its deuterium incorporation. These parameters are determined using a combination of chromatographic and spectrometric techniques. Below are typical specifications for Thiophanate-ethyl-d10.

Parameter	Method of Determination	Typical Specification
Chemical Purity	High-Performance Liquid Chromatography (HPLC-UV)	≥98%
Isotopic Enrichment	Mass Spectrometry (LC-MS/MS or GC-MS)	≥99 atom % D
Identity Confirmation	¹ H-NMR, Mass Spectrometry	Conforms to structure

Experimental Protocols

Detailed and validated methodologies are essential for the quality control of Thiophanate-ethyl-d10. The following protocols are representative of the standard procedures employed.

2.1. Chemical Purity Determination by HPLC-UV

High-Performance Liquid Chromatography with UV detection is a standard method for assessing the chemical purity of the labeled compound, separating it from any unlabeled material or synthesis-related impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water (containing 0.1% formic acid to ensure good peak shape). A typical starting condition could be 60:40 Acetonitrile:Water.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance is monitored at 235 nm, a wavelength where thiophanates show strong absorbance.[\[1\]](#)
- Sample Preparation: A stock solution of Thiophanate-ethyl-d10 is prepared in acetonitrile at a concentration of approximately 100 μ g/mL. This solution is then diluted to a working concentration of ~10 μ g/mL with the mobile phase.
- Quantification: The purity is calculated based on the area percent of the principal peak relative to the total area of all observed peaks in the chromatogram.

2.2. Isotopic Enrichment and Identity Confirmation by LC-MS/MS

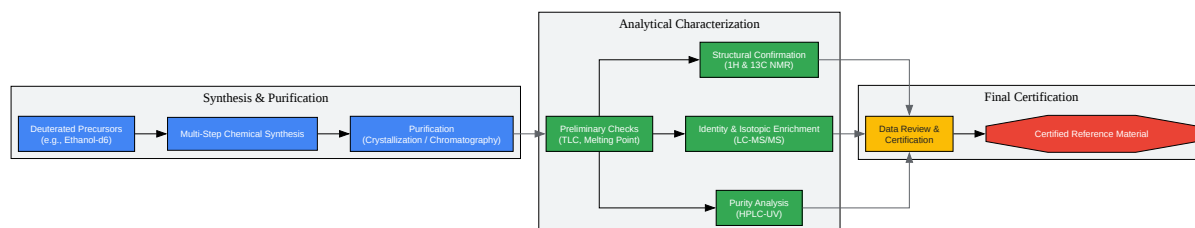
Liquid Chromatography-Tandem Mass Spectrometry is a highly sensitive and specific technique used to confirm the molecular identity and determine the isotopic enrichment of the deuterated standard.[\[2\]](#)[\[3\]](#)

- Instrumentation: An HPLC system coupled to a tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF).

- Ionization Source: Electrospray Ionization (ESI) in positive mode is typically used.
- Chromatography: The same HPLC conditions as described in section 2.1 can be employed to separate the analyte from the matrix before it enters the mass spectrometer.
- Mass Spectrometry Parameters:
 - Full Scan Analysis: The instrument is initially operated in full scan mode to identify the protonated molecular ion $[M+H]^+$. For Thiophanate-ethyl-d10 ($C_{14}H_8D_{10}N_4O_4S_2$), the expected monoisotopic mass is approximately 380.14 Da, a 10-unit mass shift from the unlabeled analogue (370.08 Da).
 - Multiple Reaction Monitoring (MRM): For quantitative analysis and confirmation, specific precursor-to-product ion transitions are monitored. This provides high selectivity and sensitivity.[\[3\]](#)
- Data Analysis for Isotopic Enrichment: The isotopic distribution of the molecular ion cluster is analyzed. The isotopic enrichment is calculated by comparing the intensity of the peak corresponding to the fully deuterated molecule (d10) to the sum of intensities of all isotopic variants (d0 to d9).

Workflow for Quality Control of Thiophanate-ethyl-d10

The following diagram illustrates the logical workflow for the synthesis, purification, and certification of a high-purity deuterated standard like Thiophanate-ethyl-d10.



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